

Proper Disposal Procedures for 1,4-Dibromo-2,5-diiiodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dibromo-2,5-diiiodobenzene

Cat. No.: B1312432

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This document provides essential safety and logistical information for the proper disposal of **1,4-Dibromo-2,5-diiiodobenzene**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe handling and compliance with regulations.

Safety and Hazard Information

1,4-Dibromo-2,5-diiiodobenzene is classified as a chemical that causes skin and serious eye irritation.^{[1][2]} It is crucial to handle this compound with appropriate personal protective equipment and to be aware of the necessary safety precautions.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ H ₂ Br ₂ I ₂	PubChem[2]
Molecular Weight	487.70 g/mol	PubChem[2]
CAS Number	63262-06-6	TCI Chemicals[1]
Melting Point	163-165 °C	Sigma-Aldrich[3]
Boiling Point	377.2 ± 42.0 °C at 760 mmHg	Sigma-Aldrich[3]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	TCI Chemicals[1]

Experimental Protocols

Personal Protective Equipment (PPE) Protocol

Before handling **1,4-Dibromo-2,5-diiodobenzene**, ensure the following PPE is worn:

- Gloves: Wear protective gloves.
- Eye/Face Protection: Wear eye and face protection.[1]
- Clothing: Wear protective clothing to prevent skin contact.

Spill Cleanup Protocol

In the event of a spill, follow these steps:

- Ensure Safety: Wear suitable protective equipment and keep non-essential personnel away from the spill area.[1]
- Containment: Prevent the product from entering drains.[1]
- Cleanup: Pick up and arrange disposal without creating dust.[1] Use dry clean-up procedures and avoid generating dust.

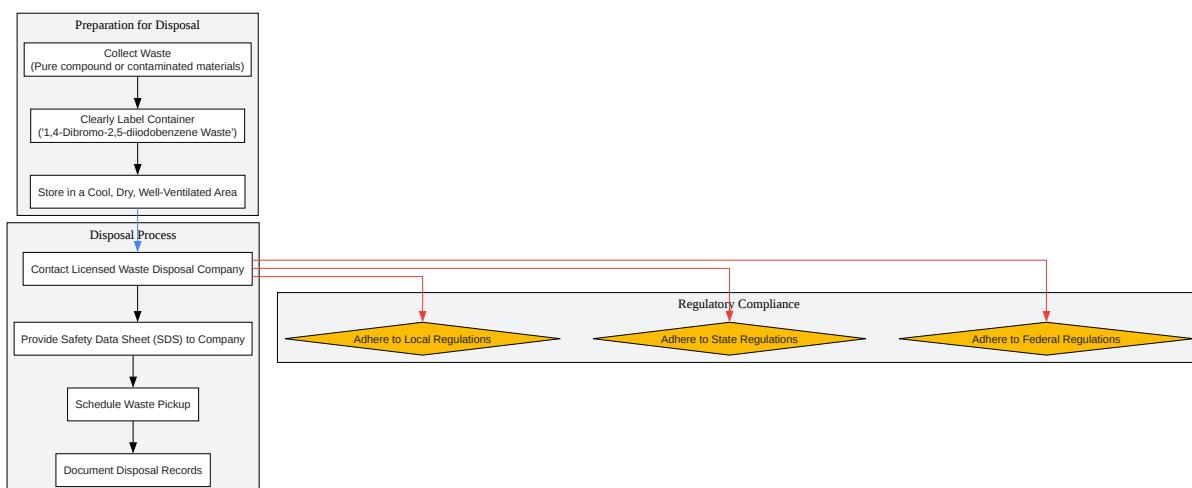
- Ventilation: Ensure adequate ventilation. A local exhaust ventilation system is recommended.
[\[1\]](#)

First Aid Protocol

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell.[\[1\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of water. If skin irritation occurs, get medical advice.[\[1\]](#)
- In Case of Eye Contact: Rinse with plenty of water. If contact lenses are worn, remove them if it is easy to do so. Continue rinsing. If eye irritation persists, seek medical attention.[\[1\]](#)
- If Swallowed: Rinse the mouth and seek medical attention.[\[1\]](#)

Disposal Workflow

The proper disposal of **1,4-Dibromo-2,5-diiiodobenzene** must be handled in accordance with local, state, and federal regulations.[\[4\]](#) It is recommended to entrust the disposal to a licensed waste disposal company.[\[1\]](#)



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Caption: Workflow for the proper disposal of **1,4-Dibromo-2,5-diodobenzene**.

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